

3-Acetyloxindole: Proper Disposal Procedures & Safety Protocol[1][2][3][4]

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Compound of Interest

Compound Name: 3-ACETYLOXINDOLE

CAS No.: 17266-70-5

Cat. No.: B098130

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CAS: 20420-52-4 | Formula: C₁₀H₉NO | Mol.[1][2][3][4] Weight: 173.19 g/mol [2][3][4]

Part 1: Executive Safety Summary

As a Senior Application Scientist, I emphasize that safe disposal is not merely a regulatory checkbox but a critical component of experimental integrity. **3-Acetyloxindole** is a functionalized indole derivative often used as a synthetic intermediate.[1][2][3][4] While not typically classified as a "High Hazard" (P-listed or U-listed) substance under RCRA, its structural properties—specifically the acidic proton on the nitrogen and the electrophilic carbonyl—dictate its reactivity profile and disposal logic.[2][3][4]

The Core Directive: Treat all **3-Acetyloxindole** waste as Non-Halogenated Organic Waste intended for high-temperature incineration.[1][2][3][4] Never dispose of this compound down the drain.[2][3][4]

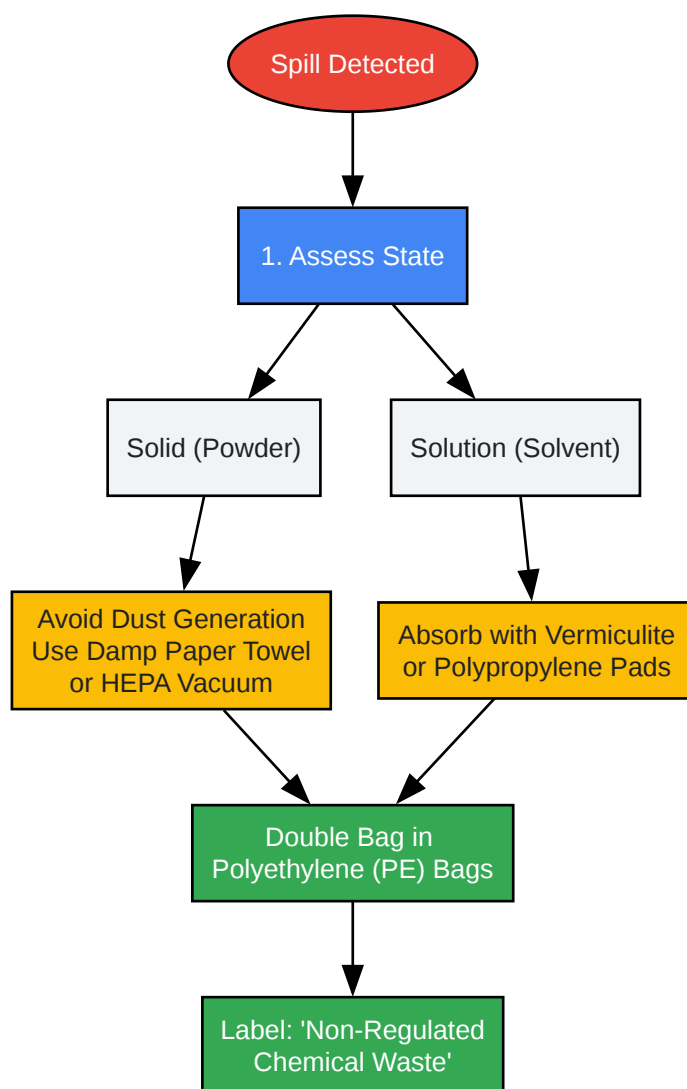
Physical Properties Relevant to Disposal

Property	Value	Disposal Implication
Physical State	Solid (Powder/Crystals)	Requires particulate containment (N95/P100) during transfer. [1] [2] [3] [4]
Solubility	Soluble in organic solvents (DMSO, MeOH)	Waste streams will likely be liquid solutions; requires solvent compatibility checks. [1] [2] [3] [4]
Melting Point	~190–194 °C	Stable solid at room temp; not a flammability risk in pure form. [1] [2] [3] [4]
Reactivity	Sensitive to Strong Oxidizers & Bases	CRITICAL: Do not mix with Nitric Acid or concentrated NaOH in waste drums. [1] [2] [3] [4]

Part 2: Immediate Spill Response Protocol

For spills >10g or involving solution contamination.[\[2\]](#)[\[3\]](#)[\[4\]](#)

This protocol prioritizes containment of the indole core to prevent environmental leaching.[\[2\]](#)[\[3\]](#)[\[4\]](#)



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Figure 1: Decision logic for immediate containment of **3-Acetyloxindole** spills.

Step-by-Step Response

- Evacuate & Ventilate: If the spill is a fine powder and airborne dust is visible, evacuate the immediate area for 15 minutes to allow settling.^{[2][3][4]}
- PPE Donning: Nitrile gloves (0.11 mm minimum thickness) provide adequate protection against incidental contact.^{[2][3][4]} Wear safety goggles and a lab coat.^{[2][3][4]}
- Containment:

- Solids: Do not dry sweep.[2][3][4] Cover with a damp paper towel to suppress dust, then scoop into a waste container.[2][3][4]
- Liquids: Use vermiculite or universal absorbent pads.[2][3][4] Do not use combustible materials (sawdust) if the solvent is flammable (e.g., Acetone/Methanol).[2][3][4]
- Decontamination: Wipe the surface with a 10% soap/water solution.[2][3][4] **3-Acetyloxindole** is organic-soluble; water alone may smear it.[1][2][3][4] A surfactant is necessary to lift the residue.[2][3][4]

Part 3: Waste Stream Segregation & Disposal

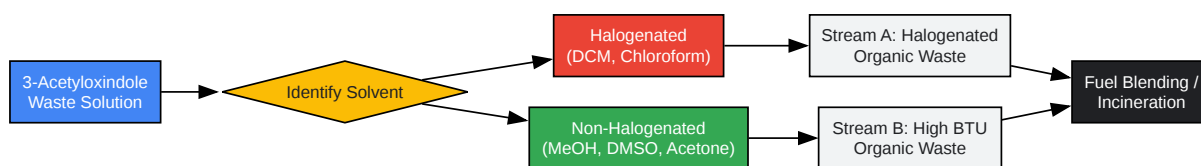
The scientific rationale for waste classification.[2][3][4]

Pure Substance (Solid)[1][2][3][4]

- Classification: Non-RCRA Regulated Chemical Waste (unless characteristic).[2][3][4]
- Container: Clear polyethylene bag or wide-mouth HDPE jar.
- Labeling: "**3-Acetyloxindole** - Solid Waste - Irritant." [1][2][3][4]
- Disposal Path: High-Temperature Incineration.[1][2][3][4]

Solution Waste (Mother Liquors/Reaction Mixtures)

This is the most common disposal scenario.[2][3][4] The disposal method is dictated by the solvent, not the solute, provided the concentration is <5%.[2][3][4]



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Figure 2: Solvent-based segregation logic for liquid waste containing **3-Acetyloxindole**.

Contaminated Debris (Sharps/Gloves)[1][2][3][4]

- Sharps: If introduced via syringe, the needle must go into a rigid Bio/Chem sharps container. [2][3][4]
- Gloves/Wipes: If heavily soiled, dispose of as solid chemical waste.[2][3][4] If trace contamination, these may often be disposed of as trash, but always verify with your facility's EHS officer.[2][3][4]

Part 4: Regulatory & Compliance Context (E-E-A-T)

Why Incineration?

While **3-Acetyloxindole** is not a persistent organic pollutant (POP), indole derivatives can be bioactive.[1][2][4] Landfilling (even in lined cells) introduces a risk of groundwater leaching.[2][3][4] Incineration ensures complete destruction of the indole ring system, converting it to CO₂, H₂O, and NO_x. [2][3][4]

RCRA Considerations (USA)

Under the Resource Conservation and Recovery Act (RCRA):

- P-List/U-List: **3-Acetyloxindole** is not listed.[1][2][3][4]
- Characteristic Waste: It generally does not exhibit ignitability (D001), corrosivity (D002), or reactivity (D003).[1][2][4]
- Toxicity (D004-D043): It is not a standard TCLP analyte.[1][2][4]
- Conclusion: It is a "Non-Regulated" waste, but institutional policy usually mandates treating it as hazardous to ensure "Cradle-to-Grave" liability protection.[1][2][3][4]

Incompatibility Alert

Do not mix with:

- Strong Oxidizers (e.g., KMnO₄, HNO₃): Risk of rapid oxidation/fire.[2][3][4]

- Strong Bases: The NH proton on the indole ring is weakly acidic (pKa ~16).[2][3][4] Strong bases can deprotonate it, creating a nucleophilic anion that may react unexpectedly with other waste stream components (e.g., alkyl halides), causing exothermic polymerization in the drum.[1][2][4]

References

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- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[2][3][4] Retrieved from [\[Link\]](#)

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